

Technical Monograph: 2-(3-Chloro-4-methylphenyl)benzonitrile

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Compound of Interest

Compound Name: 2-(3-Chloro-4-methylphenyl)benzonitrile

CAS No.: 442670-45-3

Cat. No.: B1357055

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Advanced Scaffold for Biaryl Pharmacophores Executive Summary

2-(3-Chloro-4-methylphenyl)benzonitrile (CAS: 442670-45-3) is a functionalized biaryl nitrile characterized by a specific 3'-chloro-4'-methyl substitution pattern. Unlike the ubiquitous 4'-methylbiphenyl-2-carbonitrile used in commercial sartan drugs (e.g., Losartan), this chlorinated analog offers unique steric and electronic properties. The chlorine atom at the 3'-position serves two critical roles in drug design: it blocks metabolic oxidation at the ortho-position relative to the methyl group and induces a specific torsional angle between the phenyl rings, potentially enhancing binding selectivity in GPCR targets.

This guide details the robust synthesis of this compound via Suzuki-Miyaura cross-coupling, its downstream reactivity (specifically tetrazole formation and benzylic bromination), and handling protocols for high-purity applications.

Chemical Identity & Physicochemical Properties[1][2][3][4]

The compound is a lipophilic solid. Its biaryl core is rigid, with the nitrile group providing a versatile handle for further functionalization.

Table 1: Core Chemical Data

Property	Specification
IUPAC Name	2-(3-Chloro-4-methylphenyl)benzonitrile
Alternative Names	4'-Methyl-3'-chloro-2-cyanobiphenyl; 3'-Chloro-4'-methyl-[1,1'-biphenyl]-2-carbonitrile
CAS Number	442670-45-3
Molecular Formula	C ₁₄ H ₁₀ ClN
Molecular Weight	227.69 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble: DCM, Ethyl Acetate, DMSO, Toluene Insoluble: Water
LogP (Predicted)	~4.2 (Highly Lipophilic)
Key Functional Groups	Aryl Nitrile (C≡N), Aryl Chloride (Ar-Cl), Benzylic Methyl (Ar-CH ₃)

Synthetic Pathway: Suzuki-Miyaura Cross-Coupling

The most reliable route to **2-(3-Chloro-4-methylphenyl)benzonitrile** is the palladium-catalyzed cross-coupling of 2-bromobenzonitrile and 3-chloro-4-methylphenylboronic acid. This method is preferred over the aryl chloride route due to the faster oxidative addition of the aryl bromide.

Reaction Mechanism & Catalytic Cycle

The reaction proceeds via the standard Pd(0)/Pd(II) catalytic cycle:

- Oxidative Addition: Pd(0) inserts into the C-Br bond of 2-bromobenzonitrile.
- Transmetallation: The boronic acid (activated by base) transfers the 3-chloro-4-methylphenyl group to the palladium center.
- Reductive Elimination: The biaryl bond forms, releasing the product and regenerating the Pd(0) catalyst.

Detailed Experimental Protocol

Note: All steps should be performed under an inert atmosphere (Nitrogen or Argon).

Reagents:

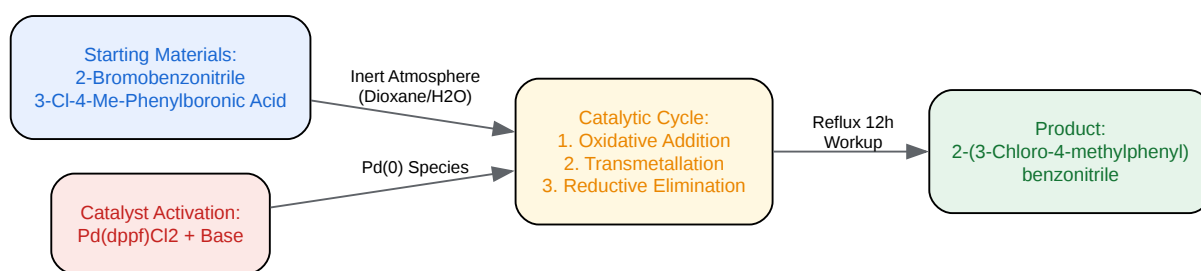
- 2-Bromobenzonitrile (1.0 equiv)
- 3-Chloro-4-methylphenylboronic acid (1.1 equiv)
- Catalyst: Pd(dppf)Cl₂[1]-DCM (3-5 mol%) - Chosen for stability and efficiency with sterically hindered substrates.
- Base: Potassium Carbonate (K₂CO₃) (2.5 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)

Procedure:

- Setup: Charge a round-bottom flask with 2-bromobenzonitrile (10 mmol, 1.82 g), 3-chloro-4-methylphenylboronic acid (11 mmol, 1.87 g), and K₂CO₃ (25 mmol, 3.45 g).
- Degassing: Add 1,4-Dioxane (40 mL) and Water (10 mL). Sparge the mixture with nitrogen for 15 minutes to remove dissolved oxygen (critical to prevent homocoupling).
- Catalysis: Add Pd(dppf)Cl₂[1]-DCM (0.3 mmol, 245 mg) quickly under a stream of nitrogen.
- Reaction: Heat the mixture to reflux (90-100°C) for 12-16 hours. Monitor by TLC (Hexane/EtOAc 9:1) or HPLC.[1][2]

- Workup: Cool to room temperature. Filter through a Celite pad to remove palladium black. Rinse with Ethyl Acetate.[3]
- Extraction: Wash the filtrate with water (2x) and brine (1x). Dry the organic layer over anhydrous Na_2SO_4 and concentrate under reduced pressure.
- Purification: Recrystallize the crude solid from hot Ethanol or Ethanol/Hexane mixtures to yield the target compound as off-white crystals.

Process Visualization (DOT Diagram)



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Figure 1: Suzuki-Miyaura coupling workflow for the synthesis of the target biaryl.

Reactivity & Applications

This compound is not an endpoint but a versatile intermediate. The presence of the nitrile and the benzylic methyl group allows for divergent synthesis, particularly in the creation of Angiotensin II Receptor Blocker (ARB) analogs.

Transformation 1: Benzylic Bromination

The methyl group at the 4'-position is susceptible to radical bromination. This is the key step to introduce alkylating handles.

- Reagents: N-Bromosuccinimide (NBS), AIBN (catalytic).
- Conditions: Reflux in CCl_4 or Chlorobenzene.

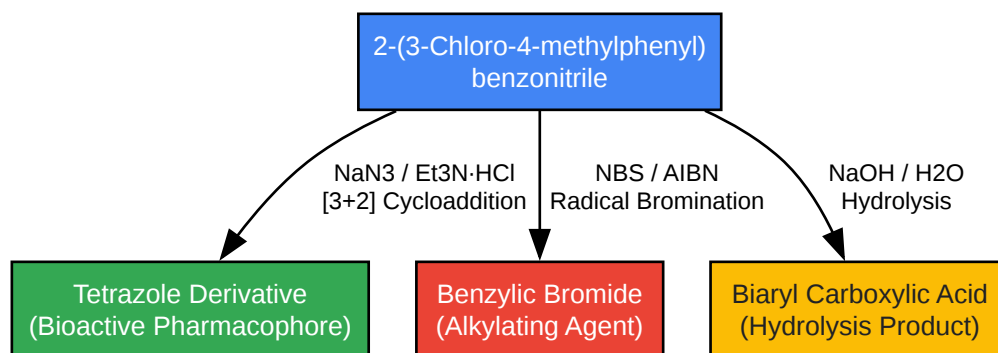
- Product: 4'-(Bromomethyl)-3'-chloro-[1,1'-biphenyl]-2-carbonitrile (CAS: 887268-24-8).[4]
- Application: Alkylation of heterocycles (imidazoles, benzimidazoles) to form the core of sartan-like drugs.

Transformation 2: Tetrazole Formation

The nitrile group is the precursor to the tetrazole ring, the bioisostere of a carboxylic acid found in most sartans.

- Reagents: Sodium Azide (NaN_3), Triethylamine Hydrochloride or Tributyltin Azide.
- Conditions: Heat in Toluene or DMF.
- Significance: The 3'-chloro substituent on the biaryl ring can improve the metabolic stability of the resulting drug candidate by blocking oxidation.

Reactivity Flowchart (DOT Diagram)



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Figure 2: Divergent synthetic pathways from the core biaryl scaffold.

Safety & Handling (MSDS Summary)

While specific toxicological data for this exact intermediate may be limited, it should be handled with the precautions standard for biaryl nitriles and halogenated aromatics.

- Hazard Classification: Irritant (Skin/Eye/Respiratory).

- Signal Word: Warning.
- H-Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Use in a fume hood. Avoid dust formation. Wear nitrile gloves and safety goggles.
- Incompatibility: Strong oxidizing agents, strong bases.

References

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- [4. 887268-24-8|4'-\(Bromomethyl\)-3'-chloro-\[1,1'-biphenyl\]-2-carbonitrile|BLD Pharm \[bldpharm.com\]](#)
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